

Essential Safety and Operational Guide for 3-Fluorobenzotrifluoride

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Compound of Interest

Compound Name: 3-Fluorobenzotrifluoride

Cat. No.: B140190

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **3-Fluorobenzotrifluoride**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

Chemical Identity and Hazards:

Property	Value
Synonyms	alpha,alpha,alpha,3-Tetrafluorotoluene, 1-Fluoro-3-(trifluoromethyl)benzene
CAS Number	401-80-9
Appearance	Colorless to light yellow clear liquid[1][2]
Flash Point	7 °C (44.6 °F) - closed cup[1]
Boiling Point	101-102 °C
Density	1.302 g/mL at 25 °C[3]

Hazard Statements: Highly flammable liquid and vapor.[4][5][6] Causes skin irritation.[1][5] Causes serious eye irritation.[1][5] May cause respiratory irritation.[1][5][7]

NFPA 704 Rating (estimated):

Category	Rating
Health	2
Flammability	3
Instability	0

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **3-Fluorobenzotrifluoride**. The following PPE is required to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. ^{[1][3]} A face shield should be worn where splashing is a risk. ^[4]	To protect eyes from splashes which can cause serious irritation. ^[1]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. ^{[1][8]} Gloves must be inspected prior to use and changed immediately if contaminated. ^{[4][8]}	To prevent skin contact which causes irritation. ^[1]
Body Protection	A long-sleeved lab coat, and flame retardant antistatic protective clothing. ^[4] Wear appropriate protective clothing to prevent skin exposure. ^[1]	To protect skin and clothing from contamination.
Respiratory Protection	Use only in a well-ventilated area, preferably in a chemical fume hood. ^{[1][3]} If exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., type ABEK) must be used. ^[4]	To minimize the inhalation of vapors which may cause respiratory irritation. ^[1]

Operational Plan: Handling and Storage

A systematic approach to handling and storing **3-Fluorobenzotrifluoride** is crucial to prevent accidents and ensure a safe laboratory environment.

Handling:

- Always handle in a well-ventilated area or a chemical fume hood.^{[1][3]}

- Keep away from heat, sparks, open flames, and other ignition sources.[[1](#)][[3](#)][[4](#)] No smoking.
[[3](#)][[4](#)][[5](#)]
- Use non-sparking tools and explosion-proof equipment.[[1](#)][[3](#)]
- Ground and bond containers when transferring material to prevent static discharge.[[1](#)][[3](#)]
- Avoid contact with skin and eyes.[[1](#)][[3](#)][[4](#)]
- Wash hands thoroughly after handling.[[1](#)][[3](#)]
- Remove and wash contaminated clothing before reuse.[[1](#)]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)][[3](#)][[4](#)]
- Store away from incompatible materials.[[1](#)]
- Keep in a flammables-area.[[1](#)]
- Facilities should be equipped with an eyewash station and a safety shower.[[1](#)]

Emergency and Disposal Plan

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.[1][3][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1][3][4][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention.[1][3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

Spill and Leak Procedures:

- Evacuate and Ventilate: Immediately evacuate personnel from the spill area and ensure adequate ventilation. Remove all sources of ignition.[[1](#)][[3](#)][[4](#)]
- Containment: Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite.[[1](#)][[4](#)]
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[[1](#)][[3](#)]
- Decontamination: Clean the spill area thoroughly.

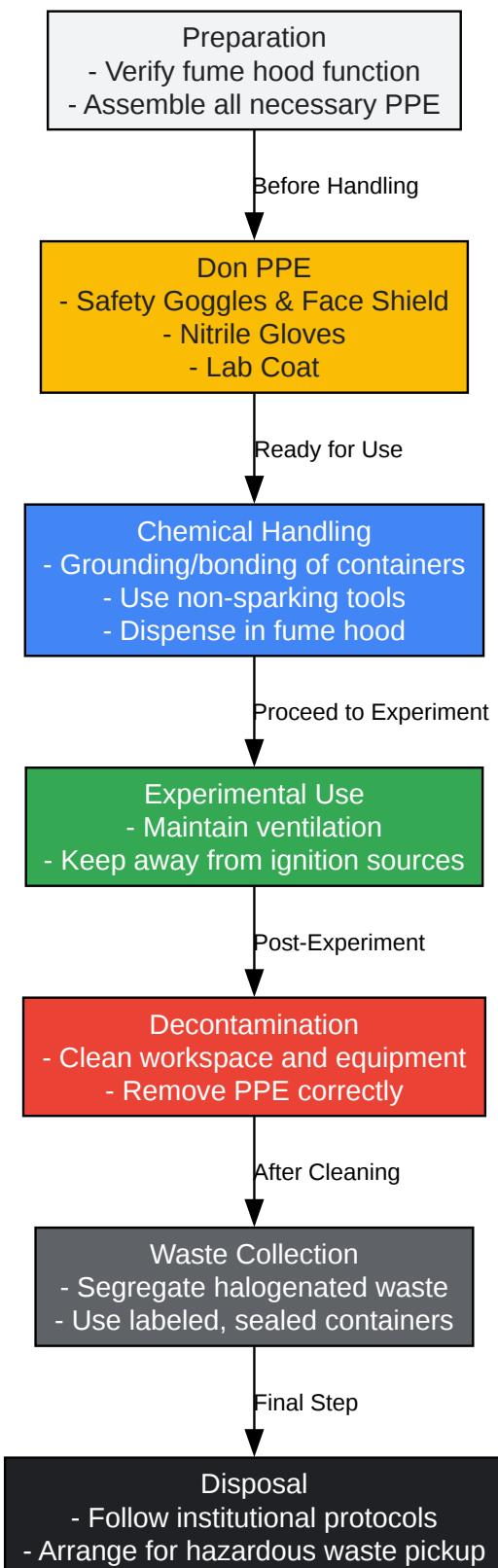
Disposal:

- Dispose of contents and containers in accordance with local, regional, and national regulations.[[3](#)][[4](#)][[6](#)]

- Contaminated packaging should be disposed of as unused product.[4]
- Do not allow the chemical to enter drains.[3][4]

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for handling **3-Fluorobenzotrifluoride** from initial preparation to final disposal, emphasizing key safety checkpoints.

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Caption: Workflow for Safe Handling of **3-Fluorobenzotrifluoride**.

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